

# 4-[N,N-Bis(2-hydroxyethyl)amino]benzaldehyde material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: 4-[N,N-Bis(2-hydroxyethyl)amino]benzaldehyde

Cat. No.: B1338057

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## Technical Support Center: 4-[N,N-Bis(2-hydroxyethyl)amino]benzaldehyde

This technical support guide provides essential safety information, troubleshooting advice, and experimental protocols for researchers, scientists, and drug development professionals working with 4-[N,N-Bis(2-hydroxyethyl)amino]benzaldehyde (CAS No: 27913-86-6).

## Frequently Asked Questions (FAQs) & Troubleshooting

**Q1: What are the appropriate solvents for dissolving 4-[N,N-Bis(2-hydroxyethyl)amino]benzaldehyde?**

A: This compound is soluble in many organic solvents, including ethanol, methanol, and dimethyl sulfoxide (DMSO).<sup>[1]</sup> The presence of two hydroxyethyl groups also enhances its solubility in aqueous solutions, making it suitable for various aqueous reactions.<sup>[2]</sup>

Troubleshooting Solubility Issues:

- If you experience difficulty dissolving the compound, gentle warming may help.

- For aqueous solutions, consider adjusting the pH, as this can influence the solubility of amine-containing compounds.
- Ensure your solvent is pure and dry, as contaminants can sometimes affect solubility.

Q2: What are the recommended storage conditions for this compound?

A: Store the container tightly closed in a dry, cool, and well-ventilated place.[3] Some suppliers recommend storage at temperatures between 0-8°C.[2] Keep it away from foodstuff containers, incompatible materials like strong oxidizing agents, and sources of ignition.[3][4]

Q3: My compound has a yellow-orange appearance. Is this normal?

A: Yes, the compound is typically described as a colorless to pale yellow or yellow-orange solid.[1][2] A slight coloration is normal and does not necessarily indicate degradation. However, a significant change in color or appearance over time could suggest decomposition, and the purity should be re-verified.

Q4: I am having trouble with a Schiff base formation reaction using this aldehyde. What are some common issues?

A: **4-[N,N-Bis(2-hydroxyethyl)amino]benzaldehyde** readily reacts with primary amines to form Schiff bases.[5] If your reaction is not proceeding as expected, consider the following:

- **Catalyst:** While some reactions proceed without a catalyst, an acid catalyst is often used to facilitate the dehydration step.
- **Water Removal:** The formation of a Schiff base is a reversible reaction that produces water. Removing water from the reaction mixture (e.g., using a Dean-Stark apparatus or molecular sieves) will drive the equilibrium towards the product.
- **pH Control:** The reaction is pH-sensitive. The amine needs to be in its nucleophilic free-base form, but a slightly acidic environment is required to protonate the hydroxyl intermediate for water elimination. Optimal pH is typically between 4 and 5.
- **Reactant Purity:** Ensure your primary amine reactant is pure and free of contaminants.

## Material Safety & Handling

### Hazard Identification

This compound is classified as hazardous. Always consult the full Safety Data Sheet (SDS) before use.

Hazard Class	GHS Code	Statement
Acute toxicity, oral	H302	Harmful if swallowed. <a href="#">[6]</a> <a href="#">[7]</a>
Serious eye irritation	H319	Causes serious eye irritation. <a href="#">[6]</a> <a href="#">[7]</a>
Skin sensitization	H317	May cause an allergic skin reaction. <a href="#">[6]</a> <a href="#">[7]</a>

Signal Word: Warning[\[6\]](#)[\[7\]](#)[\[8\]](#)

### First Aid Measures

Immediate action is required in case of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse cautiously with water for at least 15 minutes.[7] Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[7]
Skin Contact	Wash with plenty of soap and water.[7] Remove any contaminated clothing.[7] If skin irritation or a rash occurs, seek medical advice/attention.[7]
Ingestion	Do NOT induce vomiting.[7] Rinse mouth with water.[7] Call a poison center or doctor if you feel unwell.[7]
Inhalation	Move the person to fresh air and keep them comfortable for breathing.[9] If experiencing respiratory symptoms, call a poison center or doctor.

## Personal Protective Equipment (PPE)

Always wear appropriate PPE when handling this chemical.

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.[1][7]
- Skin Protection: Wear suitable protective gloves and clothing to prevent skin exposure.[1][7]
- Respiratory Protection: Use a NIOSH/MSHA-approved respirator if ventilation is inadequate or if dust formation is likely.[4][8]

## Physical & Chemical Properties

Property	Value	Source(s)
Molecular Formula	C <sub>11</sub> H <sub>15</sub> NO <sub>3</sub>	[2][6][8]
Molecular Weight	209.24 g/mol	[2][6][8]
Appearance	Colorless to pale yellow / yellow-orange solid	[1][2]
Melting Point	54-62 °C	[1][2][8][10]
Purity	≥95% - 98% (HPLC)	[2][8]

## Experimental Protocols

### General Protocol for Schiff Base Synthesis

This compound is a versatile building block for synthesizing more complex molecules, such as Schiff bases.[5]

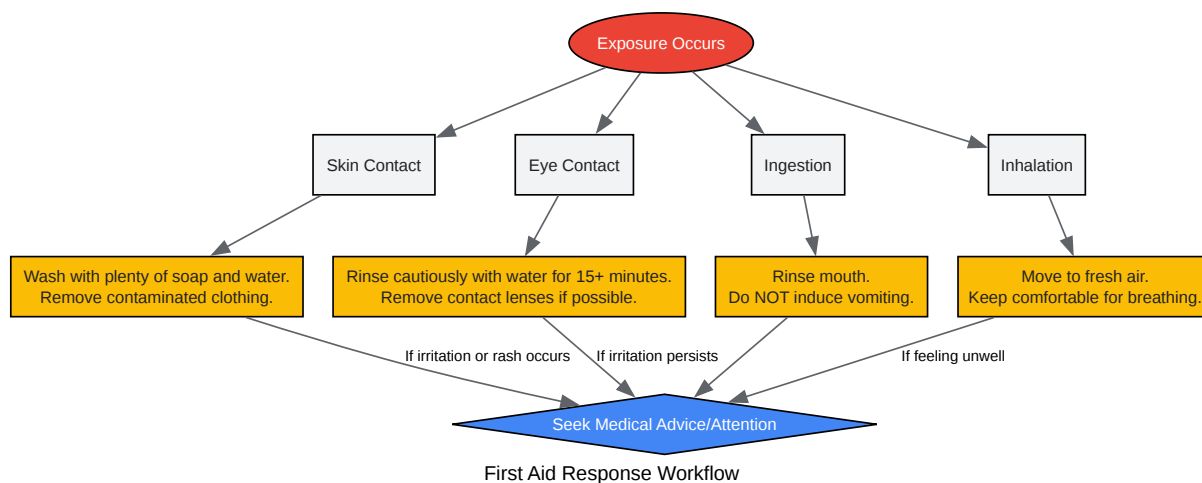
- **Dissolution:** Dissolve **4-[N,N-Bis(2-hydroxyethyl)amino]benzaldehyde** (1 equivalent) in a suitable solvent (e.g., ethanol, methanol) in a round-bottom flask.
- **Addition of Amine:** Add an equimolar amount of the desired primary amine to the solution.
- **Catalysis (Optional):** Add a catalytic amount of a weak acid (e.g., a few drops of glacial acetic acid) to the mixture.
- **Reaction:** Stir the reaction mixture at room temperature or under reflux, monitoring the reaction progress by TLC or LC-MS. A Dean-Stark apparatus can be used to remove water if refluxing in a suitable solvent like toluene.
- **Work-up:** Once the reaction is complete, cool the mixture. The product may precipitate and can be collected by filtration. Alternatively, the solvent can be removed under reduced pressure.
- **Purification:** The crude product can be purified by recrystallization from an appropriate solvent (e.g., ethanol).

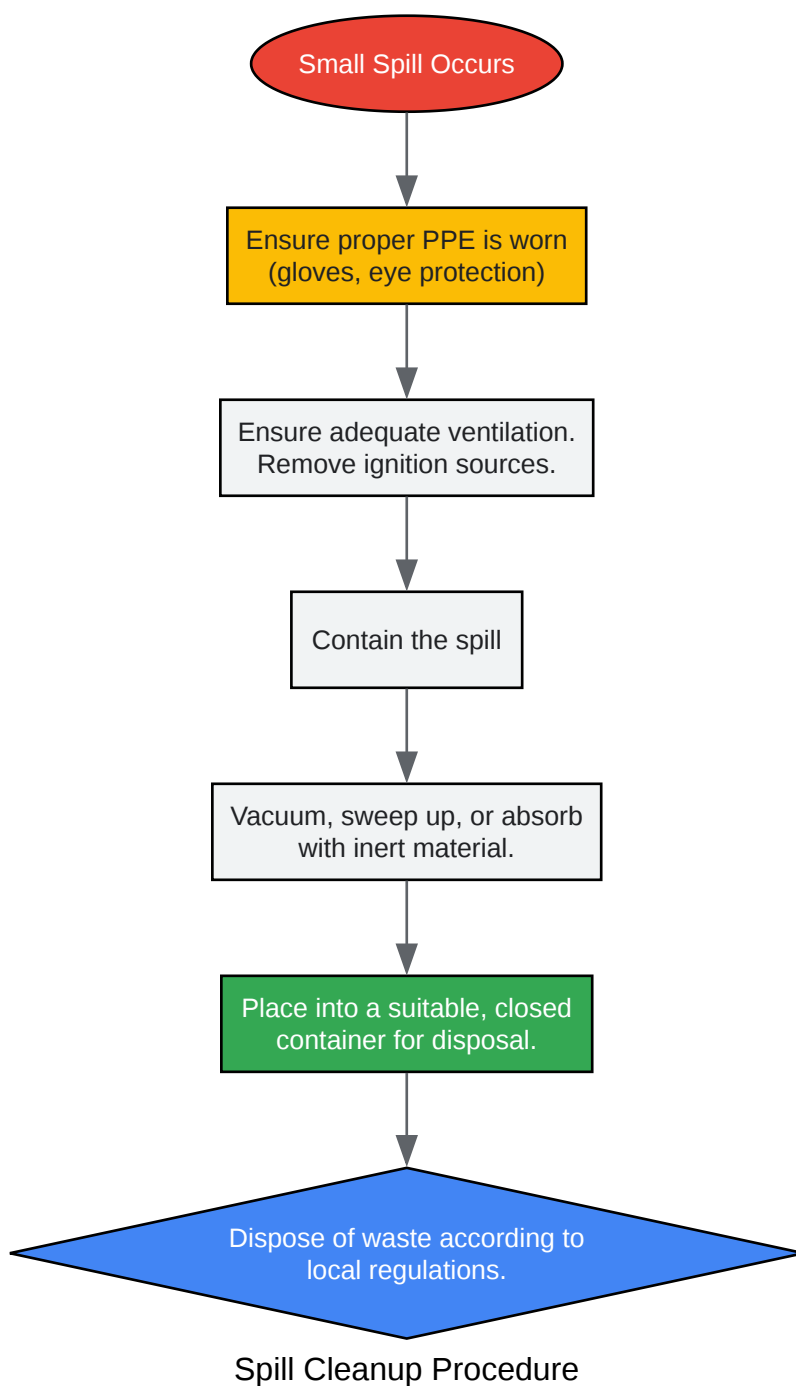
## Summary of a Patented Synthesis Method

A known method for preparing **4-[N,N-Bis(2-hydroxyethyl)amino]benzaldehyde** involves the reaction of p-fluorobenzaldehyde or p-chlorobenzaldehyde with diethanolamine.[\[11\]](#)

- Reaction: p-Fluorobenzaldehyde or p-chlorobenzaldehyde (1 equivalent) is reacted with diethanolamine (1.6-4 equivalents) in the presence of a catalyst.[\[11\]](#)
- Conditions: The reaction is carried out at 100-170°C for 12-48 hours.[\[11\]](#)
- Neutralization: After the reaction, the mixture is treated with an aqueous acid to neutralize excess diethanolamine, adjusting the pH to 7.[\[11\]](#)
- Extraction: The product is extracted with an organic solvent at a temperature of 70-100°C, as the product has some solubility in water.[\[11\]](#)
- Purity: This method can yield a product with an HPLC purity of over 99%.[\[11\]](#)

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